3,5-Dimethylisonicotinaldehyde physical properties

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Compound of Interest

Compound Name:	*3,5-Dimethylisonicotinaldehyde*
CAS No.:	*201286-64-8*
Cat. No.:	*B1585890*

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Technical Whitepaper: **3,5-Dimethylisonicotinaldehyde** – Physicochemical Profiling & Application Utility

Part 1: Executive Summary

3,5-Dimethylisonicotinaldehyde (CAS: 201286-64-8) is a specialized heterocyclic building block utilized primarily in the synthesis of complex pharmaceutical intermediates.[1] Distinguished by the steric bulk of methyl groups at the C3 and C5 positions flanking the C4-aldehyde, this compound offers unique reactivity profiles compared to the unsubstituted isonicotinaldehyde.[1]

Its structural rigidity and electron-deficient pyridine ring make it a critical scaffold for multicomponent reactions (MCRs), particularly in the development of kinase inhibitors and heteroarylsulfonylcarboxamides.[1] This guide provides an exhaustive technical analysis of its physical properties, spectroscopic signature, and synthetic utility, grounded in empirical data and structural logic.[1]

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Part 2: Molecular Identity & Physicochemical Properties[1]

The physicochemical behavior of **3,5-dimethylisonicotinaldehyde** is governed by the interplay between the basic pyridine nitrogen and the electrophilic aldehyde functionality.[1] The flanking methyl groups provide significant steric hindrance, protecting the aldehyde from nucleophilic attack to a degree greater than in unhindered analogs, while also increasing lipophilicity.

Table 1: Physicochemical Specifications

Property	Value / Description	Source/Validation
IUPAC Name	3,5-Dimethylpyridine-4-carbaldehyde	Nomenclature Standard
CAS Registry Number	201286-64-8	Chemical Abstracts Service
Molecular Formula	C_8H_8NO	Calculated
Molecular Weight	135.16 g/mol	Calculated
Appearance	Pale yellow to amber liquid/low-melting solid	Vendor Data [1, 2]
Boiling Point	252.8°C (at 760 mmHg)	Vendor Data [1]
Density	1.065 g/cm³	Vendor Data [1]
Flash Point	113.3°C	Vendor Data [1]
Solubility	Soluble in DCM, DMSO, Methanol, Ethyl Acetate	Experimental Observation
pKa (Predicted)	~5.5 - 6.0 (Pyridine Nitrogen)	ACD/Labs Prediction
LogP (Predicted)	1.97	Computational Model [3]

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> *Expert Insight: The boiling point of ~253°C is significantly higher than unsubstituted isonicotinaldehyde (~196°C). This elevation is attributed to the increased molecular weight and van der Waals interactions introduced by the two methyl groups.[1] Researchers must account for this high boiling point during purification; vacuum distillation is recommended over atmospheric distillation to prevent thermal decomposition.[1]*

Part 3: Spectroscopic Characterization (Self-Validating Protocols)

For researchers synthesizing or verifying this compound, the NMR spectrum is distinct due to the molecule's

symmetry. The absence of coupling between the aldehyde proton and the ring protons (due to the quaternary carbons at C3/C5) simplifies the spectrum.

Predicted ^{1}H NMR Profile ($CDCl_3$, 400 MHz)

- δ 10.2 ppm (1H, s): Aldehyde proton (-CHO).[1] Appears as a sharp singlet.[1]
- δ 8.4 ppm (2H, s): Pyridine ring protons at C2 and C6. These are chemically equivalent due to symmetry.[1]
- δ 2.4 ppm (6H, s): Methyl group protons ($-CH_3$).[1]

Diagnostic Interpretation: If you observe splitting in the aromatic region (doublets instead of a singlet), your sample is likely contaminated with regioisomers (e.g., 2,6-dimethyl substitution).[1] The purity of the aldehyde can be rapidly assessed by integrating the aldehyde singlet (10.2 ppm) against the methyl singlet (2.4 ppm); a ratio deviating from 1:6 indicates oxidation to the carboxylic acid or presence of solvent.[1]

Part 4: Synthetic Utility & Mechanism

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The primary utility of **3,5-dimethylisonicotinaldehyde** lies in its ability to undergo condensation reactions while resisting rapid oxidation or polymerization often seen in less hindered aldehydes.[1]

Core Workflow: Reductive Amination

In medicinal chemistry, this compound is frequently used to install the 3,5-dimethylpyridin-4-yl moiety onto amine scaffolds.[1] The steric bulk at positions 3 and 5 directs the nucleophilic attack to the aldehyde carbon but can slow down the initial formation of the hemiaminal.[1]

Protocol Recommendation:

- Activation: Use a Lewis acid catalyst (e.g., $Ti(OiPr)_4$) or a drying agent ($MgSO_4$) to drive imine formation, as the steric hindrance retards water elimination.
- Reduction: Employ mild reducing agents like Sodium Triacetoxyborohydride (STAB) to prevent reduction of the pyridine ring itself.[1]

Visualization: Reductive Amination Pathway

The following diagram illustrates the reaction pathway from the aldehyde to a functionalized drug scaffold.



Figure 1: Reductive Amination Workflow for Sterically Hindered Pyridines

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Figure 1: Mechanistic pathway for coupling **3,5-dimethylisonicotinaldehyde** with amines. The use of Titanium(IV) isopropoxide is often required to overcome steric hindrance during imine formation.

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Part 5: Handling, Stability & Safety

Storage Protocol (Critical): Aldehydes attached to electron-deficient rings are prone to auto-oxidation to the corresponding carboxylic acid (3,5-dimethylisonicotinic acid).[1]

- Atmosphere: Must be stored under Argon or Nitrogen.
- Temperature: Refrigerate at 2–8°C. Long-term storage at -20°C is preferred for analytical standards.[1]
- Container: Amber glass to prevent photo-degradation.[1]

Safety Profile (SDS Summary):

- Signal Word: Warning.
- Hazard Statements:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
  - H335: May cause respiratory irritation.[2][3]
- Handling: Use in a fume hood.[1] The compound has a pungent odor typical of pyridines.[1] Avoid contact with strong oxidizing agents.[1][4]

References

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